

# AZD8329 degradation products and their impact on assays

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## Compound of Interest

Compound Name: AZD8329

Cat. No.: B1684384

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## Technical Support Center: AZD8329

Welcome to the technical support center for **AZD8329**. This resource is designed to assist researchers, scientists, and drug development professionals in utilizing **AZD8329** effectively in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues that may arise.

## Frequently Asked Questions (FAQs)

Q1: What is **AZD8329** and what is its mechanism of action?

**AZD8329** is a potent and selective inhibitor of the enzyme 11 $\beta$ -hydroxysteroid dehydrogenase type 1 (11 $\beta$ -HSD1).<sup>[1]</sup> 11 $\beta$ -HSD1 is responsible for the intracellular conversion of inactive cortisone to active cortisol, thereby amplifying glucocorticoid action within tissues. By inhibiting this enzyme, **AZD8329** reduces local cortisol levels, which is a therapeutic strategy for metabolic conditions like type 2 diabetes and obesity.

Q2: What are the known IC50 values for **AZD8329**?

The half-maximal inhibitory concentration (IC50) of **AZD8329** varies across different species and assay systems. A summary of reported IC50 values is provided in the table below.

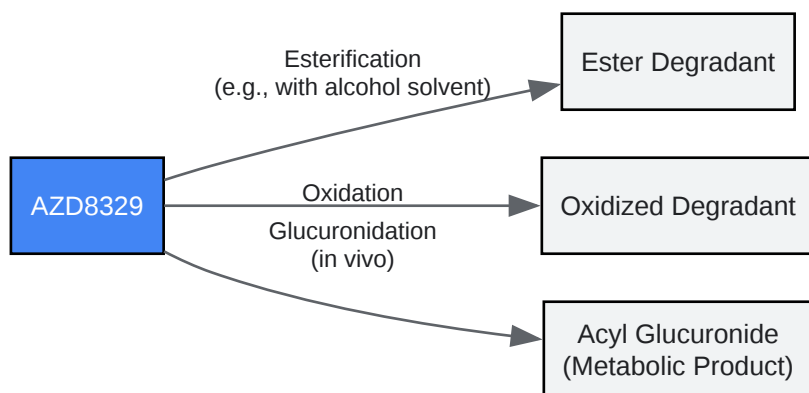
Target System	IC50 Value (nM)
Human recombinant 11 $\beta$ -HSD1	9
Human adipocytes	2
Rat recombinant 11 $\beta$ -HSD1	89
Dog recombinant 11 $\beta$ -HSD1	15

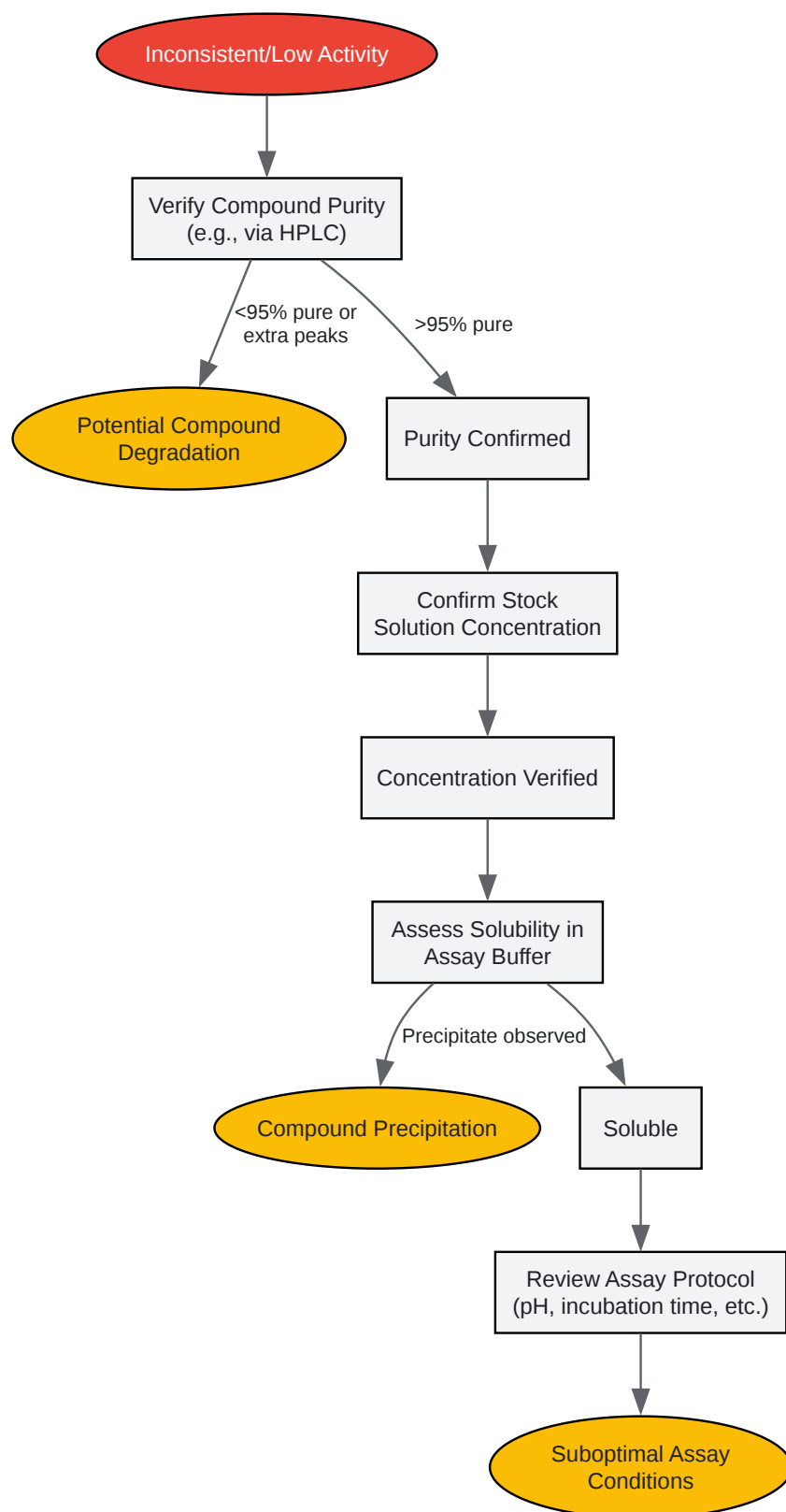
Data sourced from AstraZeneca's Open Innovation page.[\[1\]](#)

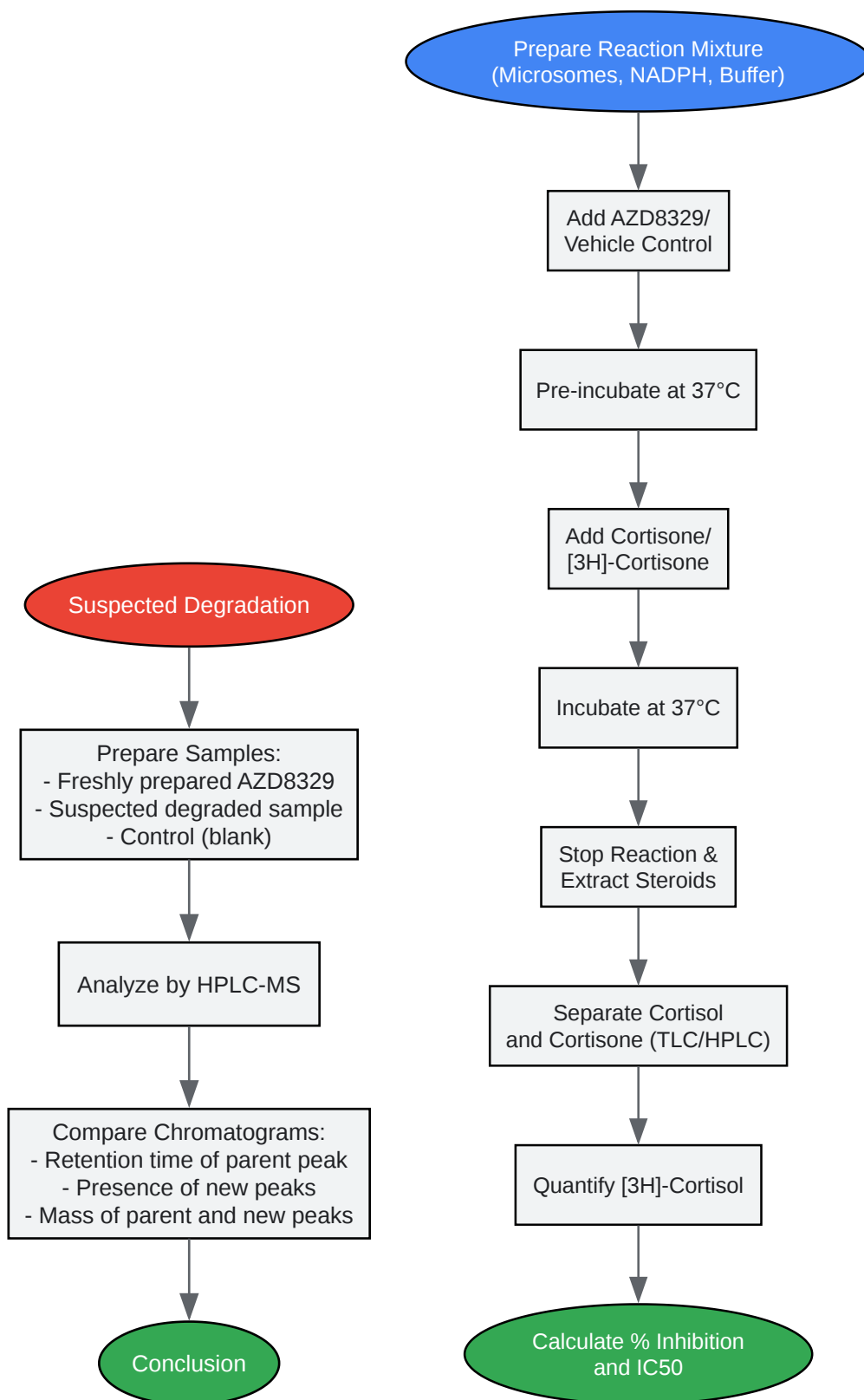
Q3: What are the potential degradation pathways for **AZD8329**?

While specific degradation products of **AZD8329** are not extensively documented in publicly available literature, its chemical structure as a carboxylic acid suggests potential for certain degradation pathways.[\[2\]](#)[\[3\]](#) Carboxylic acid-containing drugs can be susceptible to esterification in the presence of alcohols, particularly under acidic conditions.[\[4\]](#)[\[5\]](#) Additionally, oxidation of the adamantyl group or other parts of the molecule could occur. It is also important to consider that **AZD8329** was specifically designed to have reduced liability for acyl glucuronidation, a common metabolic pathway for carboxylic acids.[\[6\]](#)

A hypothetical degradation pathway for **AZD8329** is illustrated in the diagram below.







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